

Personal protective equipment for handling Isopropyl 5-(diphenylphosphoryl)pentanoate

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Compound of Interest

Compound Name: Isopropyl 5-(diphenylphosphoryl)pentanoate

Cat. No.: B1141997

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Essential Safety and Handling Guide for Isopropyl 5-(diphenylphosphoryl)pentanoate

This guide provides immediate safety, operational, and disposal protocols for **Isopropyl 5-(diphenylphosphoryl)pentanoate** (CAS No. 2088449-88-9). It is intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound.

Chemical Identifier and Hazard Information

Identifier	Value
IUPAC Name	Isopropyl 5-(diphenylphosphoryl)pentanoate
CAS Number	2088449-88-9[1]
Molecular Formula	C ₂₀ H ₂₅ O ₃ P
Molecular Weight	344.4 g/mol [2]
GHS Hazard Classifications	Skin Irritation (Category 2), Serious Eye Irritation (Category 2A), Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) (Category 3)[1][2]
Signal Word	Warning[1]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **Isopropyl 5-(diphenylphosphoryl)pentanoate** to mitigate risks of exposure. The following table outlines the required PPE.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Double-gloving with nitrile gloves (minimum 4mil thickness) is recommended for incidental contact. For tasks with a higher risk of direct contact, butyl rubber or Viton gloves should be worn over nitrile gloves.[3]	Provides protection against skin irritation. Butyl rubber and Viton offer enhanced resistance to a broad range of chemicals, including many organic compounds.
Eye and Face Protection	Chemical splash goggles are mandatory. A face shield must be worn over the goggles when there is a significant risk of splashing, such as during bulk transfers or reaction quenching.	Protects against serious eye irritation from splashes or aerosols.
Respiratory Protection	Work should be conducted in a certified chemical fume hood to minimize inhalation of any aerosols or vapors. If a fume hood is not available or during a large-scale spill, a NIOSH-approved respirator with organic vapor cartridges is required.	Prevents respiratory tract irritation.[1]
Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes are required. An apron made of a chemically resistant material should be worn over the lab coat during procedures with a high splash potential.	Protects the skin from accidental contact and spills.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for the safe handling of **Isopropyl 5-(diphenylphosphoryl)pentanoate**.

Preparation and Area Designation

- **Designated Area:** All work with this compound must be performed in a designated area within a certified chemical fume hood.[3] This area should be clearly marked with a warning sign indicating the presence of a hazardous chemical.
- **Emergency Equipment:** Ensure that a safety shower and eyewash station are readily accessible and have been recently tested. A spill kit containing appropriate absorbent materials and neutralization agents should be available in the immediate vicinity.

Weighing and Transferring (for solid form, if applicable)

- **Pre-weighing:** Whenever possible, purchase the compound in pre-weighed amounts to minimize handling.[4]
- **Weighing Procedure:**
 - Place a balance inside the chemical fume hood or as close as possible to it.[4]
 - Use disposable weigh boats or anti-static weigh paper to prevent scattering of the powder. [4]
 - Carefully transfer the desired amount of the solid using a clean, dedicated spatula.
 - Close the container immediately after weighing.
 - Clean the spatula and the weighing area with a solvent-moistened wipe (e.g., 70% ethanol) and dispose of the wipe as hazardous waste.

Handling of the Liquid Form

- **Transfer:** Use a calibrated pipette with a disposable tip or a dedicated glass syringe for transferring the liquid.
- **Aerosol Prevention:** All manipulations that could generate aerosols, such as vortexing or sonicating, must be performed in a closed container within the fume hood.^[3]
- **Heating:** If heating is required, use a controlled heating mantle or a sand bath. Avoid open flames.

Post-Handling Decontamination

- **Work Surface:** Decontaminate the work surface in the fume hood with a suitable solvent (e.g., ethanol or isopropanol) followed by a detergent solution.
- **Equipment:** All non-disposable equipment that has come into contact with the compound should be thoroughly cleaned.
- **Personal Decontamination:** After handling is complete and before leaving the laboratory, remove gloves and wash hands thoroughly with soap and water.^[3]

Disposal Plan: Waste Management and Neutralization

Proper disposal of **Isopropyl 5-(diphenylphosphoryl)pentanoate** and associated waste is crucial to prevent environmental contamination and ensure laboratory safety.

Waste Segregation and Collection

Waste Stream	Collection Container	Labeling
Solid Waste	A dedicated, sealed, and chemically compatible container (e.g., a labeled plastic bag or a screw-cap container).	"Hazardous Waste: Isopropyl 5-(diphenylphosphoryl)pentanoate (Solid)"
Liquid Waste	A dedicated, sealed, and chemically compatible container (e.g., a glass or polyethylene bottle).	"Hazardous Waste: Isopropyl 5-(diphenylphosphoryl)pentanoate (Liquid)"
Contaminated PPE	A dedicated, sealed plastic bag.	"Hazardous Waste: Contaminated PPE"

Laboratory-Scale Neutralization Protocol

For small quantities of residual **Isopropyl 5-(diphenylphosphoryl)pentanoate**, chemical neutralization can be performed to reduce its hazard before final disposal. This procedure should be carried out in a chemical fume hood.

Materials:

- 1 M Sodium hydroxide (NaOH) solution
- Stir plate and stir bar
- pH paper or a calibrated pH meter
- Appropriate reaction vessel (e.g., a beaker or flask)

Procedure:

- Carefully transfer the waste containing **Isopropyl 5-(diphenylphosphoryl)pentanoate** into the reaction vessel. If it is a solid, dissolve it in a minimal amount of a water-miscible organic solvent like ethanol first.

- With constant stirring, slowly add the 1 M NaOH solution to the reaction vessel. Organophosphorus esters can be hydrolyzed under basic conditions.^[5]
- Monitor the pH of the solution. Continue adding NaOH until the pH is stable between 10 and 12.
- Allow the mixture to stir at room temperature for at least 24 hours to ensure complete hydrolysis.
- After 24 hours, check the pH again and adjust if necessary.
- Neutralize the resulting solution by slowly adding a weak acid (e.g., 1 M citric acid or dilute hydrochloric acid) until the pH is between 6 and 8.
- The neutralized solution can then be collected as hazardous aqueous waste for disposal according to institutional guidelines.

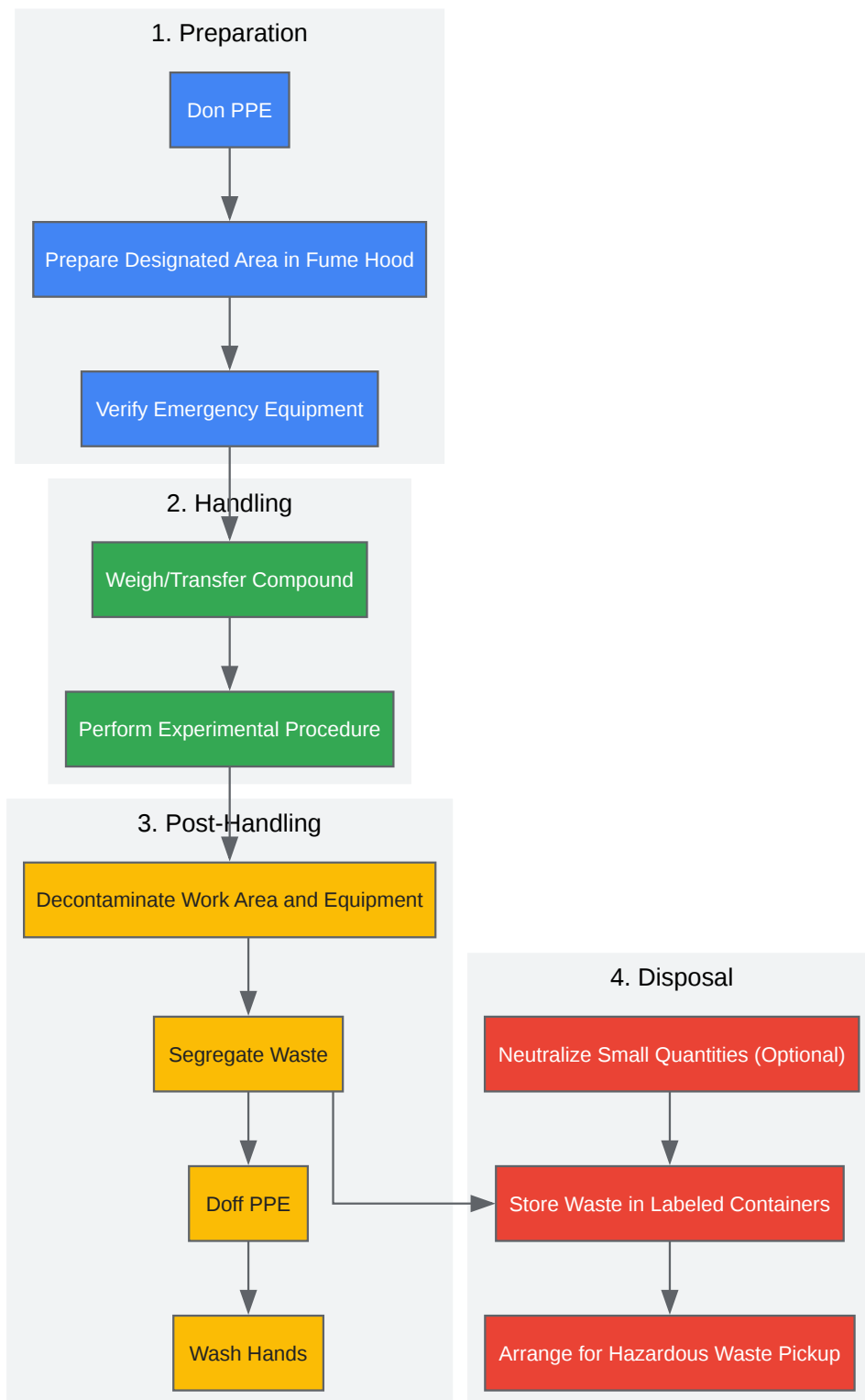
Spill Management

- Minor Spill (within a fume hood):
 - Alert personnel in the immediate area.
 - Wear the appropriate PPE.
 - Contain the spill with an absorbent material (e.g., vermiculite or a chemical absorbent pad).
 - Gently sweep the absorbed material into a designated hazardous waste container.
 - Decontaminate the area with a suitable solvent and then a detergent solution.
- Major Spill (outside a fume hood):
 - Evacuate the laboratory immediately and alert others.
 - Close the laboratory doors to contain the spill.

- Contact the institution's Environmental Health and Safety (EHS) department or emergency response team.
- Do not attempt to clean up a large spill without proper training and equipment.

Visual Workflow for Handling Isopropyl 5-(diphenylphosphoryl)pentanoate

Workflow for Handling Isopropyl 5-(diphenylphosphoryl)pentanoate



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Caption: Workflow for handling **Isopropyl 5-(diphenylphosphoryl)pentanoate**.

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